

Safeguarding Your Research: A Guide to Handling Tetrafluorophthalonitrile

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Compound of Interest

Compound Name: Tetrafluorophthalonitrile

Cat. No.: B154472

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Tetrafluorophthalonitrile**, a versatile compound used in the synthesis of fluorescent dyes, high-performance polymers, and pharmaceutical compounds.^[1] Adherence to these procedures is critical for minimizing risks and ensuring operational integrity.

Tetrafluorophthalonitrile is classified as a hazardous substance, harmful if swallowed, in contact with skin, or inhaled, and causes skin and eye irritation.^{[2][3][4][5][6]} It may also cause respiratory irritation.^{[2][3][5][6]} Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the necessary personal protective equipment for handling **Tetrafluorophthalonitrile**. It is crucial to use this equipment to prevent exposure.

Body Part	Personal Protective Equipment	Specifications
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Recommended Filter type: Particulates filter conforming to EN 143.[3][5] Use a dust mask type N95 (US) for adequate protection.[7]
Hands	Appropriate protective gloves	Ensure gloves are suitable for the task, considering chemical compatibility and operational conditions.[8]
Eyes/Face	Safety glasses with side-shields or goggles; face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][5]
Body	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][5]	A flame-resistant lab coat is recommended.[9]

Procedural Workflow for Handling Tetrafluorophthalonitrile

The following diagram illustrates the standard operating procedure for the safe handling of **Tetrafluorophthalonitrile** in a laboratory setting.

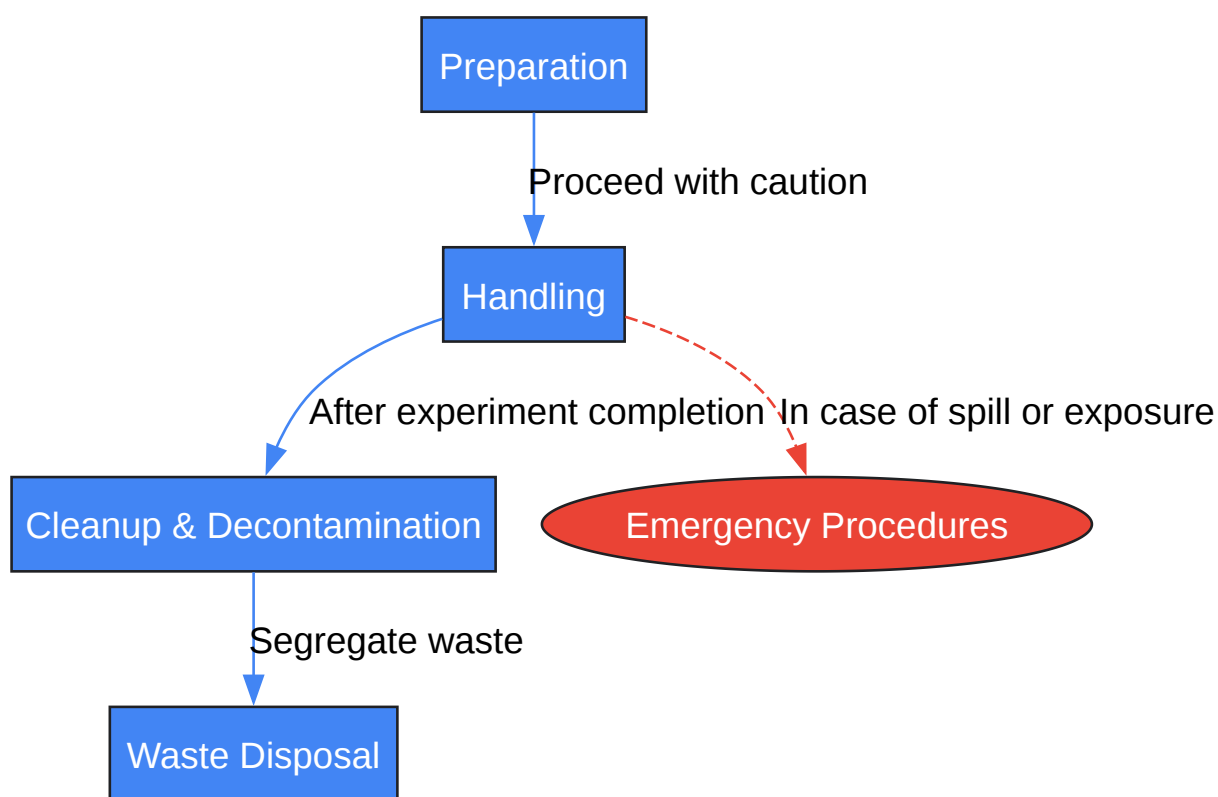


Figure 1. Safe Handling Workflow for Tetrafluorophthalonitrile

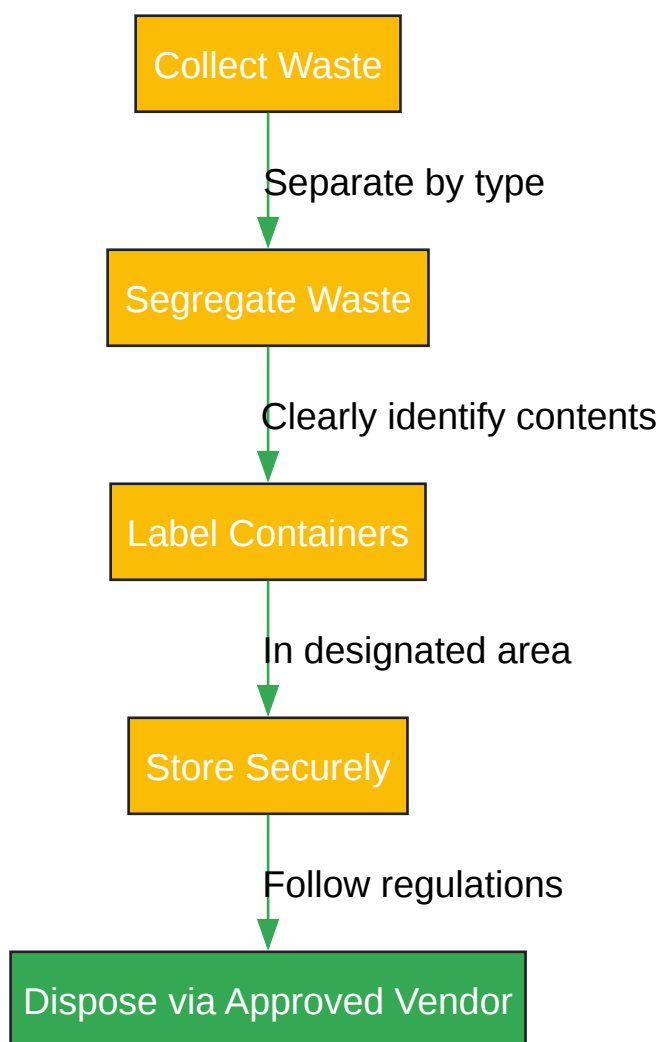


Figure 2. Tetrafluorophthalonitrile Disposal Plan

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Tetrafluorophthalonitrile | C₈F₄N₂ | CID 74600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]

- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. Tetrafluoroisophthalonitrile | C₈F₄N₂ | CID 608182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 四氟邻苯二腈 95% | Sigma-Aldrich [sigmaaldrich.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. ehs.princeton.edu [ehs.princeton.edu]
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